

Comparing different catalytic systems for ethylene dimerization to 1-butene

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A Comparative Guide to Catalytic Systems for Ethylene Dimerization to 1-Butene

For Researchers, Scientists, and Drug Development Professionals

The selective dimerization of ethylene to 1-butene is a cornerstone of the petrochemical industry, providing a key comonomer for the production of linear low-density polyethylene (LLDPE) and other valuable polymers. The choice of catalytic system is paramount in achieving high selectivity and efficiency. This guide provides a comparative analysis of prominent catalytic systems, presenting their performance data, detailed experimental protocols, and a visual representation of the experimental workflow.

Performance Comparison of Catalytic Systems

The efficacy of different catalytic systems for ethylene dimerization to 1-butene can be evaluated based on several key performance indicators, including catalyst activity, selectivity for 1-butene, turnover number (TON), and turnover frequency (TOF). The following table summarizes the quantitative performance data for four distinct catalytic systems: a homogeneous titanium-based system, a homogeneous nickel-based system, and two heterogeneous nickel-based systems based on metal-organic frameworks (MOFs).



Catal ytic Syste m	Catal yst Type	Co- cataly st/Act ivator	Temp eratur e (°C)	Press ure (bar)	Activi ty (mol C2H4/ mol metal- h)	1- Buten e Selec tivity (%)	TON	TOF (h ⁻¹)	Refer ence
Ti(OC ₄ H ₉) ₄ /Al (C ₂ H ₅) 3 (TEA)	Homo geneo us	Triethy lalumi num (TEA)	55	22	-	78.5	-	-	[1][2]
Ni- compl ex with P,N- ligand/ AlEtCl	Homo geneo us	Ethylal uminu m dichlor ide (AlEtCl 2)	Not Specifi ed	Not Specifi ed	17,000	up to 82 (dimer selecti vity)	-	-	[3]
Ni-ZIF-	Hetero geneo us (MOF)	-	35	50	-	>85	-	>1,000 ,000	[3][4]
Ni- MFU- 4I	Hetero geneo us (MOF)	Methyl alumin oxane (MAO)	25	50	41,500	up to 96.2	-	22,600	[5][6]
Cr- promot ed Co on Carbo n	Hetero geneo us	None	80-200	Not Specifi ed	-	53.5- 82.4	-	-	[4]



Experimental Protocols

Detailed methodologies are crucial for the reproducibility and comparative assessment of catalytic systems. This section outlines the experimental protocols for the synthesis of selected catalysts and the ethylene dimerization reaction.

Homogeneous Ti(OC₄H₉)₄/Al(C₂H₅)₃ System

This system is representative of the commercial Alphabutol process.

Catalyst Preparation and Ethylene Dimerization:

- Reactor Setup: A high-pressure stainless-steel autoclave reactor equipped with a stirrer, temperature and pressure controllers, and an ethylene inlet is used.
- Solvent and Co-catalyst Addition: The reactor is charged with a suitable solvent (e.g., n-heptane) and the desired amount of triethylaluminum (TEA) as a co-catalyst and scavenger.
- Catalyst Injection: A solution of titanium tetrabutoxide (Ti(OC4H9)4) in a hydrocarbon solvent is injected into the reactor. The Al/Ti molar ratio is a critical parameter and is typically varied to optimize performance.[2]
- Reaction Conditions: The reactor is heated to the desired temperature (e.g., 55°C) and pressurized with ethylene to the target pressure (e.g., 22 bar).[1]
- Reaction Monitoring and Termination: The reaction is allowed to proceed for a set duration, with ethylene consumption monitored. The reaction is then terminated by cooling and venting the ethylene.
- Product Analysis: The liquid and gas phases are collected and analyzed by gas chromatography (GC) to determine the product distribution and calculate selectivity.[7]

Heterogeneous Ni-ZIF-8 Catalyst

This metal-organic framework (MOF) catalyst has shown exceptionally high activity.

Catalyst Synthesis (One-Pot Method):[3]



- Solution A Preparation: Dissolve zinc nitrate hexahydrate and nickel(II) nitrate hexahydrate in methanol.
- Solution B Preparation: Dissolve 2-methylimidazole in methanol.
- Synthesis: Rapidly pour Solution A into Solution B and stir vigorously at room temperature for a specified time (e.g., 1 hour).
- Catalyst Isolation and Activation: The resulting solid is collected by centrifugation, washed with fresh methanol, and dried under vacuum.

Ethylene Dimerization Reaction:[3]

- Reactor Loading: The Ni-ZIF-8 catalyst is loaded into a high-pressure reactor.
- Reaction Conditions: The reactor is pressurized with ethylene to the desired pressure (e.g., 50 bar) and heated to the reaction temperature (e.g., 35°C).
- Product Analysis: After the reaction, the gas phase is analyzed by GC to determine the conversion of ethylene and the selectivity towards 1-butene and other products.

Heterogeneous Ni-MFU-4l Catalyst

This MOF-based catalyst is known for its high selectivity.

Catalyst Synthesis (Post-Synthetic Ion Exchange):[6]

- Parent MOF Synthesis: The parent MFU-4I (Zn₅Cl₄(BTDD)₃) is first synthesized according to previously reported methods.
- Nickel Exchange: The parent Zn-MFU-4l is immersed in a solution of nickel(II) nitrate hexahydrate in N,N-dimethylformamide (DMF). The mixture is heated to allow for the exchange of Zn²⁺ with Ni²⁺ ions.
- Catalyst Activation: The resulting Ni-MFU-4I is washed with DMF and then a more volatile solvent, and finally activated by heating under vacuum to remove residual solvent molecules.

Ethylene Dimerization Reaction:[6][8]

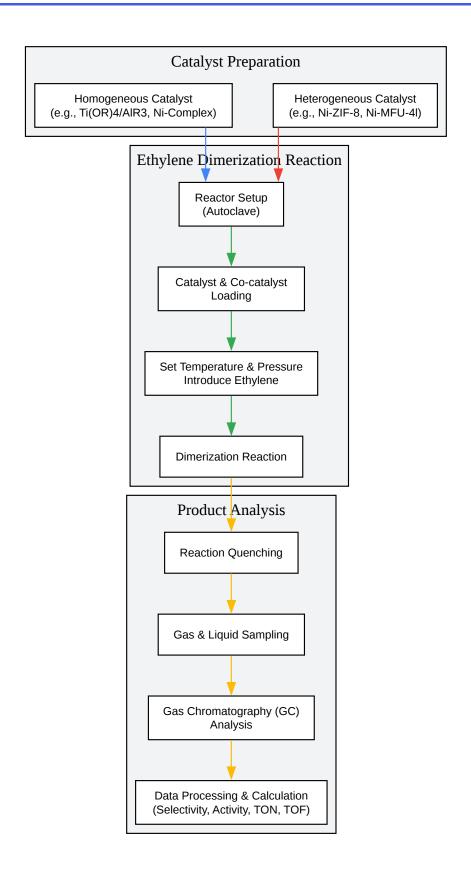


- Catalyst and Co-catalyst Loading: The Ni-MFU-4l catalyst and a co-catalyst, typically methylaluminoxane (MAO), are suspended in a solvent like toluene in a high-pressure reactor.
- Reaction Initiation: The reactor is pressurized with ethylene to the desired pressure (e.g., 50 bar) and maintained at the reaction temperature (e.g., 25°C).
- Reaction Quenching and Analysis: The reaction is quenched by the addition of an alcohol.
 The product mixture is then analyzed by GC and GC-MS to identify and quantify the products.

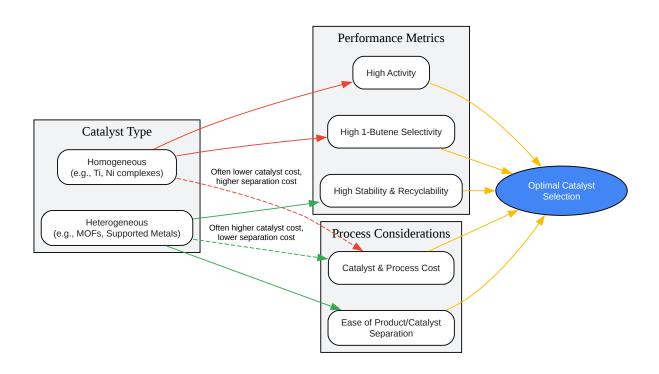
Visualizing the Experimental Workflow

The following diagram illustrates a generalized experimental workflow for comparing different catalytic systems for ethylene dimerization.









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